Technical Support Center: Debugging Parallel Code on H100 for Scientific Researchers

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*H100*	
Cat. No.:	*B15585327*	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals debug parallel code on NVIDIA **H100** GPUs.

Frequently Asked Questions (FAQs)

Q1: My application is running slower than expected on the **H100**. How can I identify performance bottlenecks?

A1: To identify performance bottlenecks on the **H100**, you should start with a high-level system-wide analysis using NVIDIA Nsight™ Systems.[1] This tool helps visualize your application's interaction with the CPU and GPU, highlighting issues like excessive data transfers between the host and device, inefficient kernel execution patterns, or underutilization of GPU resources.[1] For a more in-depth analysis of individual CUDA kernels, you can use NVIDIA Nsight™ Compute. This tool provides detailed performance metrics and allows for line-by-line analysis to pinpoint inefficiencies within your kernel code.

Q2: I'm encountering a "CUDA error: no kernel image is available for execution on the device" with my PyTorch application. What does this mean and how can I fix it?

A2: This error typically indicates an incompatibility between the version of PyTorch you are using and the CUDA compute capability of the **H100** GPU (sm_90).[2] Your current PyTorch installation may not have been compiled with support for the Hopper architecture. To resolve this, you should ensure you are using a version of PyTorch that is compatible with CUDA 11.8

or newer and has been built to support the sm_90 architecture. You can check the PyTorch website for the correct installation command for your environment. In some cases, building PyTorch from source with the appropriate flags for the **H100** architecture may be necessary.[2]

Q3: My program crashes with a generic "error occurred on GPUID: 100". What are the initial steps to debug this?

A3: This error suggests that the system is trying to access a GPU with an ID that doesn't exist or is inaccessible.[3] The first step is to verify the available GPUs and their IDs in your system. You can do this by running the nvidia-smi command in your terminal. This will list all detected NVIDIA GPUs and their corresponding IDs. Ensure that your code is configured to use the correct and available GPU IDs. If you are working in a multi-GPU cluster, this error can also point to issues with how GPU resources are being managed and allocated across different nodes.

Q4: What are some common initial troubleshooting steps for any NVIDIA **H100** GPU error in a Linux environment?

A4: For any general **H100** GPU error, a systematic approach is recommended.[4]

- Check GPU Detection: Run lspci | grep NVIDIA to ensure the system recognizes the GPU.[4]
- Verify Driver Communication: Execute nvidia-smi to confirm that the NVIDIA driver is installed correctly and can communicate with the GPU.[4][5] If this command fails, it often points to a driver issue.[5][6]
- Inspect System Logs: Check system logs like /var/log/syslog or use dmesg to look for any GPU-related error messages.[7]
- Monitor GPU Status: Use nvidia-smi -q to get detailed information about the GPU's state, including temperature and power draw, to rule out overheating or power issues.[4]

Troubleshooting Guides

Guide 1: Resolving CUDA Driver and Toolkit Installation Issues

This guide provides a step-by-step protocol for diagnosing and fixing common driver and toolkit problems on **H100** systems.

Experimental Protocol:

- Verify Kernel and Driver Versions: Ensure that the installed NVIDIA driver version is compatible with your Linux kernel version. A mismatch can lead to the driver failing to load.[6] You can check the kernel version with uname -r.
- Purge Existing Installations: If you suspect a faulty installation, it's best to completely remove the existing NVIDIA drivers. Use sudo apt-get purge nvidia-* on Debian-based systems or the equivalent for your distribution.
- Install Recommended Drivers: It is highly recommended to install drivers from your Linux distribution's official repositories if possible, as these are typically well-tested. Use a command like sudo ubuntu-drivers autoinstall on Ubuntu.
- Reboot and Verify: After installation, reboot your system. Then, run nvidia-smi to confirm the driver is loaded and the **H100** GPU is recognized.[4]
- Check CUDA Toolkit Compatibility: Ensure that the version of the CUDA Toolkit you have installed is compatible with the NVIDIA driver version. The release notes for each CUDA Toolkit version specify the minimum required driver version.

Guide 2: Debugging Parallel Code with CUDA-GDB

This guide outlines the methodology for using CUDA-GDB to debug parallel scientific applications.

Experimental Protocol:

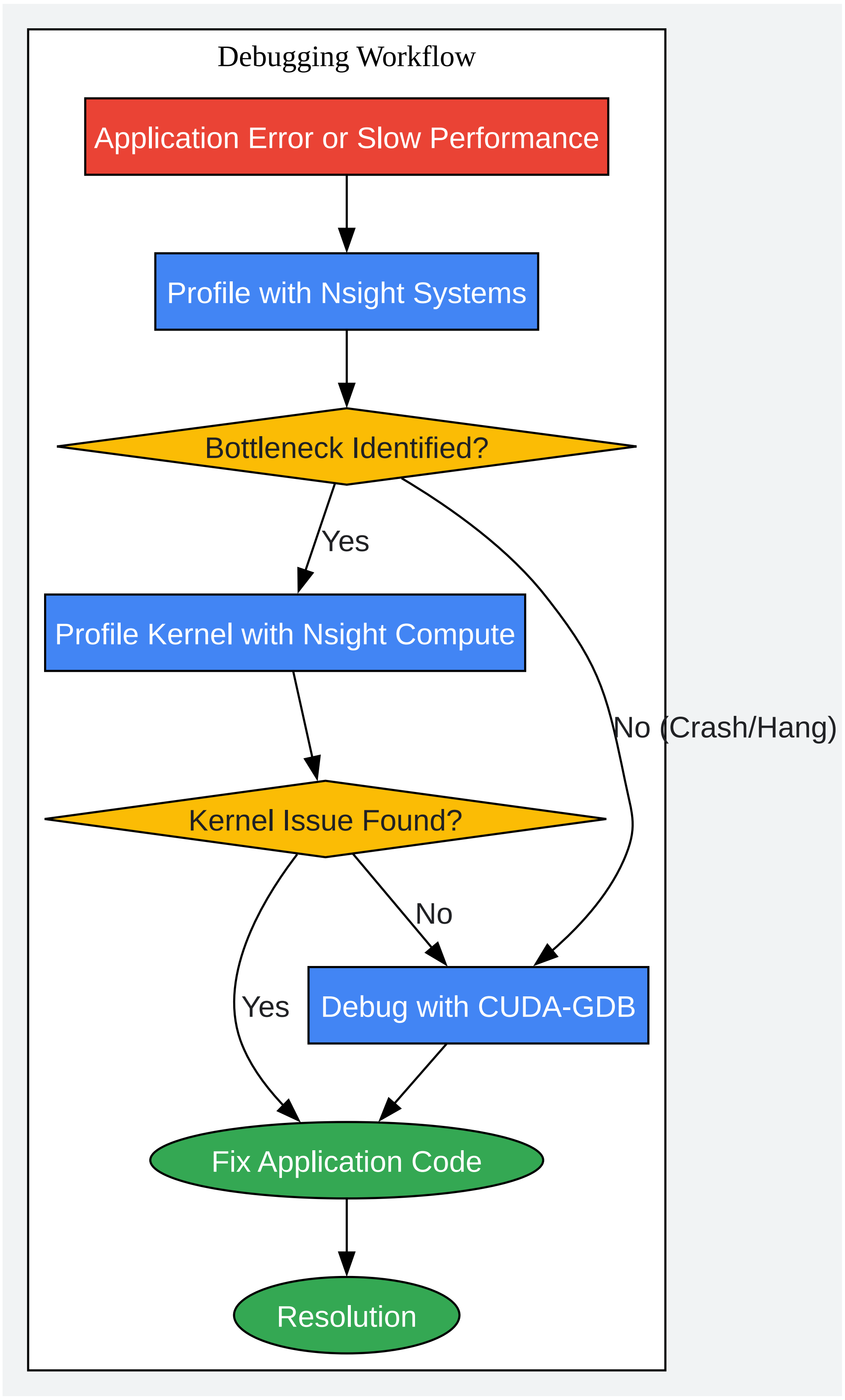
- Compile with Debug Symbols: Compile your CUDA application with the -g and -G flags in nvcc. This includes the necessary debug information for both host and device code.
- Launch with CUDA-GDB: Start your application with CUDA-GDB by running cuda-gdb .
- Set Breakpoints: You can set breakpoints in your host code (e.g., break main) and your device code (e.g., break my_kernel).

- Run and Inspect: Use the run command to start your application. When a breakpoint is hit, you can inspect variables, examine the call stack, and step through the code on both the CPU and GPU.
- Analyze Kernel State: When stopped inside a kernel, you can switch between different blocks and threads to inspect their state, which is crucial for identifying race conditions or incorrect memory access in parallel code.

Quantitative Data Summary

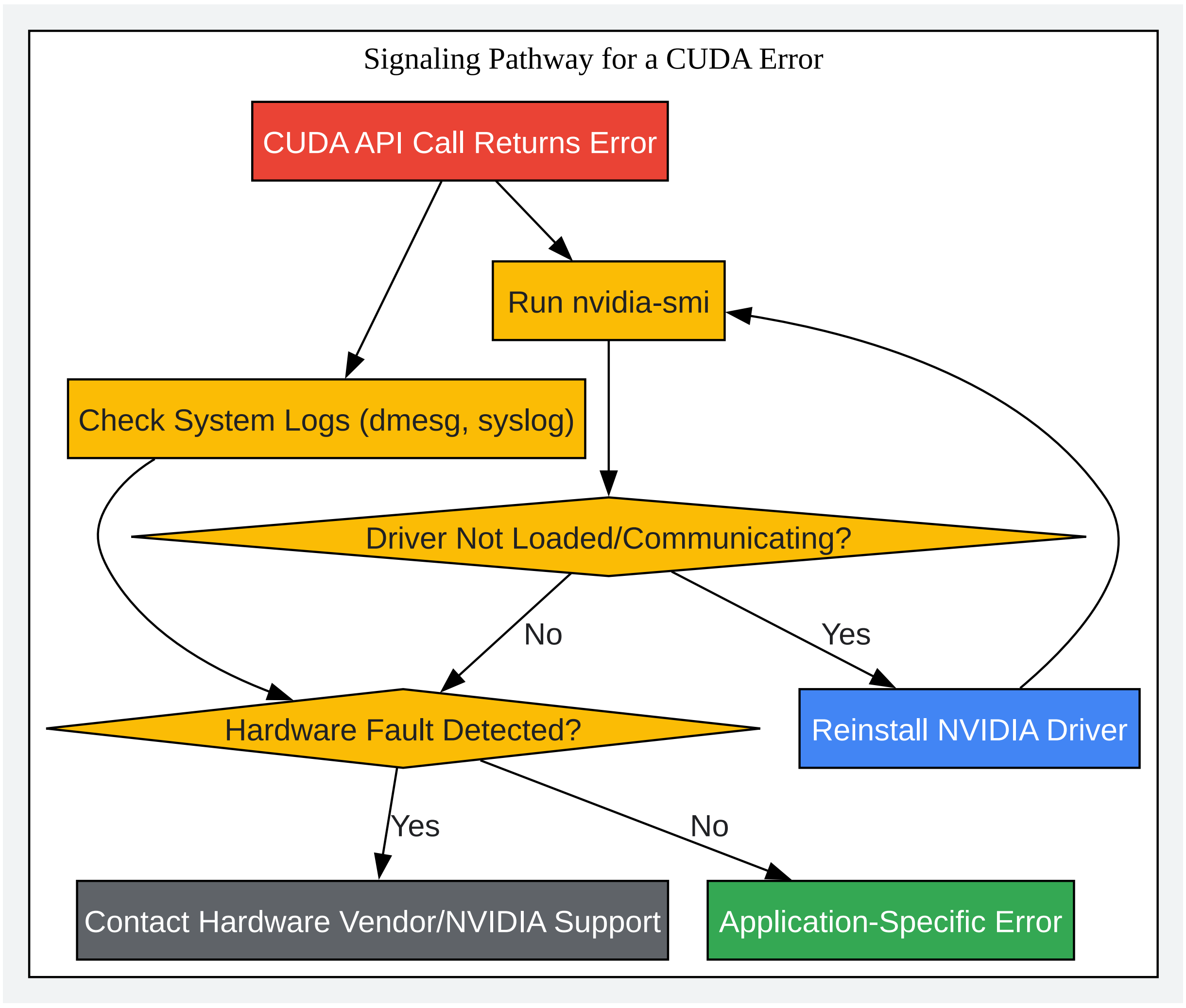
Debugging Tool	Primary Use Case	Granularity	Supported Architectures
NVIDIA Nsight Systems	System-level performance analysis	High-level (Kernel launches, memory transfers)	Pascal and newer
NVIDIA Nsight Compute	In-depth kernel profiling	Low-level (Line-by-line kernel analysis)	Volta and newer
CUDA-GDB	Interactive debugging of CUDA applications	Code-level (Host and device code)	All CUDA-enabled GPUs
nvdebug	Collection of out-of-band BMC logs for server issues	System and hardware logs	DGX H100/H200 systems

Visualizations



Click to download full resolution via product page

Caption: A typical workflow for debugging performance issues and errors on **H100** GPUs.


Signaling Pathway for a CUDA Error
CUDA API Call Returns Error
Run nvidia-smi
Check System Logs (dmesg, syslog)
Driver Not Loaded/Communicating?
No
Yes
Hardware Fault Detected?
Reinstall NVIDIA Driver
Yes
No
Contact Hardware Vendor/NVIDIA Support
Application-Specific Error

Click to download full resolution via product page

Caption: A decision-making pathway for troubleshooting a generic CUDA error.

References

- 1. How do I profile and analyze cuSPARSE performance on NVIDIA H100 GPUs using NVIDIA tools? - Massed Compute [massedcompute.com]
- 2. H100 Compatibility - PyTorch with CUDA 12.2 and lower · Issue #110153 · pytorch/pytorch · GitHub [github.com]
- 3. whaleflux.com [whaleflux.com]
- 4. What are the troubleshooting steps for NVIDIA H100 GPU errors in a Linux environment? - Massed Compute [massedcompute.com]
- 5. deeptalk.lambda.ai [deeptalk.lambda.ai]
- 6. askubuntu.com [askubuntu.com]
- 7. How do I debug MIG profile configuration errors on NVIDIA H100 GPUs? - Massed Compute [massedcompute.com]
- To cite this document: BenchChem. [Technical Support Center: Debugging Parallel Code on H100 for Scientific Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585327#debugging-parallel-code-on-h100-for-scientific-researchers]

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com